

Technical Support Center: NP-1815-PX

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Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B15586428

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **NP-1815-PX**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

1. What is **NP-1815-PX**?

NP-1815-PX is a potent and selective antagonist of the P2X4 receptor (P2X4R), an ATP-gated ion channel.^{[1][2]} It has been investigated for its potential therapeutic applications in conditions such as neuropathic pain, inflammation, and asthma.^{[1][2]} Chemically, its IUPAC name is sodium 2,4-dioxo-5-(3-(5-thioxo-2,5-dihydro-1,2,4-oxadiazol-3-yl)phenyl)-2,3,4,5-tetrahydronaphtho[1,2-b][3][4]diazepin-1-ide.^[5]

2. What is the mechanism of action of **NP-1815-PX**?

NP-1815-PX functions by selectively blocking the P2X4 receptor, which is a ligand-gated ion channel activated by extracellular ATP.^{[1][2]} The activation of P2X4 receptors is implicated in various cellular responses, including the release of inflammatory mediators. By inhibiting this receptor, **NP-1815-PX** can modulate downstream signaling pathways involved in pain and inflammation.

Solubility

3. What is the solubility of **NP-1815-PX**?

NP-1815-PX is described as having high water solubility. It is also soluble in dimethyl sulfoxide (DMSO). While specific quantitative values are not readily available in the public domain, experimental evidence from published studies confirms its solubility in these common laboratory solvents.

Solubility Summary

| Solvent | Solubility | Notes |
|---------------------------|------------|---|
| Water | High | Described as having high water solubility in literature. |
| Dimethyl Sulfoxide (DMSO) | Soluble | Commonly used as a solvent for preparing stock solutions in research. |

4. How do I prepare a stock solution of **NP-1815-PX**?

For most in vitro experiments, a stock solution of **NP-1815-PX** can be prepared in DMSO. For example, in studies on human monocytic THP-1 cells, a vehicle of 0.03% DMSO was used.^[6]

Experimental Protocol: Preparation of a DMSO Stock Solution

- **Weighing:** Accurately weigh the desired amount of solid **NP-1815-PX** in a sterile microfuge tube.
- **Solvent Addition:** Add the appropriate volume of high-purity DMSO to achieve the desired stock concentration.
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary, but the stability of the compound under heat should be considered.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at the recommended temperature.

Stability

5. How should I store **NP-1815-PX**?

Proper storage is crucial to maintain the stability and activity of **NP-1815-PX**.

Storage Recommendations

| Form | Storage Temperature | Duration | Notes |
|-------------------------|---------------------|--|---|
| Solid (Powder) | -20°C or -80°C | Refer to the supplier's certificate of analysis. | Protect from moisture. |
| In Solvent (e.g., DMSO) | -80°C | Up to 6 months | Aliquot to minimize freeze-thaw cycles. |
| -20°C | Up to 1 month | For shorter-term storage. | |

6. Is **NP-1815-PX** sensitive to light or pH changes?

Currently, there is no specific information available in the public domain regarding the light sensitivity or pH stability of **NP-1815-PX**. As a general precaution, it is advisable to protect solutions from direct light and to use buffered solutions to maintain a stable pH during experiments.

7. How many times can I freeze-thaw a stock solution of **NP-1815-PX**?

To ensure the integrity of the compound, it is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. The effect of multiple freeze-thaw cycles on the stability of **NP-1815-PX** has not been formally reported.

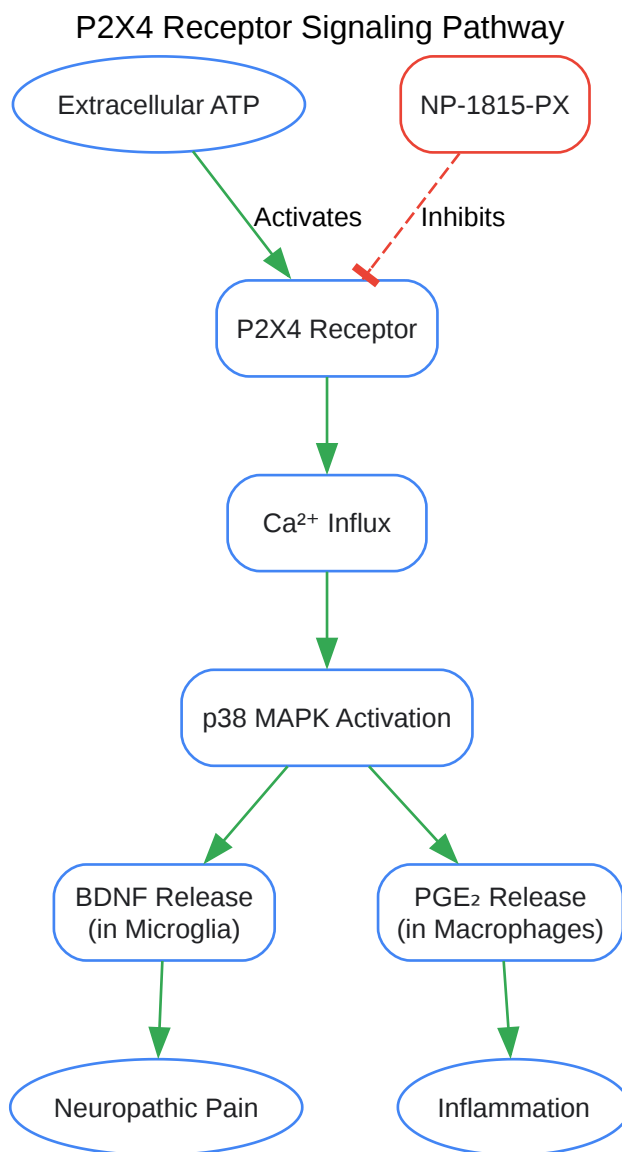
Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|--|--|
| Compound precipitation in aqueous buffer | The final concentration of DMSO in the aqueous solution is too low to maintain solubility. | Increase the final percentage of DMSO in the working solution, ensuring it is compatible with your experimental system. Perform a vehicle control to account for any effects of the solvent. |
| The aqueous buffer is not at an optimal pH for the compound's solubility. | Test a range of physiological pH values for your working solution. | |
| Inconsistent experimental results | Degradation of the compound due to improper storage. | Ensure the compound is stored at the recommended temperature and protected from moisture and light. Use freshly prepared working solutions. |
| Inaccurate concentration of the stock solution. | Verify the accuracy of the initial weighing and dilution steps. | |
| No observable effect of the compound | The concentration of NP-1815-PX is too low. | Perform a dose-response experiment to determine the optimal effective concentration for your specific assay. |
| The compound has degraded. | Use a fresh aliquot of the stock solution or newly prepared solution. | |
| The experimental system is not responsive to P2X4R antagonism. | Confirm the expression and functionality of P2X4 receptors in your model system. | |

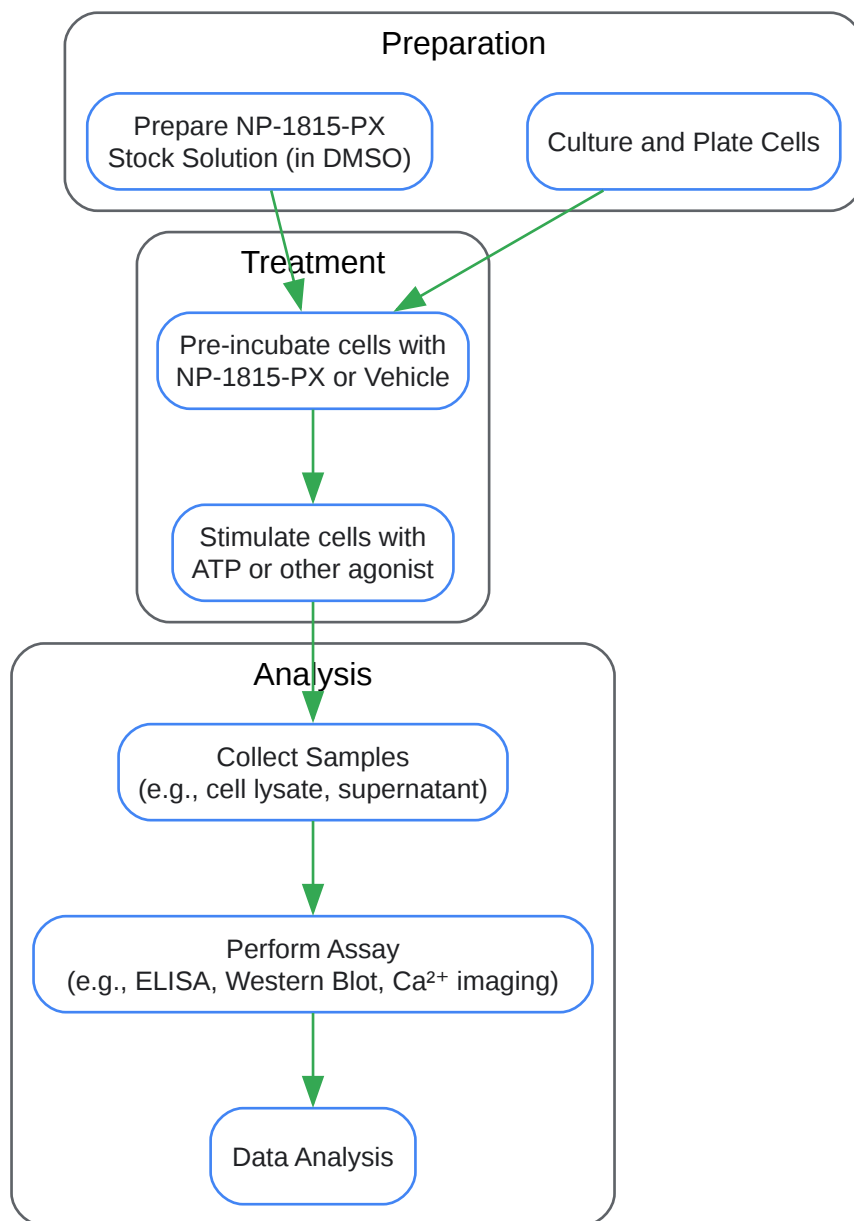
Signaling Pathway and Experimental Workflow

P2X4 Receptor Signaling Pathway

NP-1815-PX acts as an antagonist to the P2X4 receptor. The activation of this receptor by ATP leads to a cascade of downstream signaling events, particularly in immune cells like microglia and macrophages. This pathway is implicated in inflammatory responses and neuropathic pain.



General In Vitro Experimental Workflow

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